

# 2,5-Dichlorobenzoic acid melting point and boiling point

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzoic acid

Cat. No.: B146593

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## An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dichlorobenzoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the melting and boiling points of **2,5-Dichlorobenzoic acid**, including experimental protocols for their determination and a visualization of its synthetic pathway and applications.

## Data Presentation: Melting and Boiling Points

**2,5-Dichlorobenzoic acid** (CAS No: 50-79-3) is a white crystalline solid.<sup>[1][2][3][4]</sup> Its melting and boiling points have been reported across various sources, with slight variations that can be attributed to experimental conditions and sample purity. The following table summarizes the reported values.

Property	Value Range (°C)	Value Range (°F)	Conditions/Notes
Melting Point	151 - 157 °C	304 - 315 °F	
Boiling Point	301 - 305.2 °C	574 - 581.4 °F	At 760 mmHg

Note: The range in reported melting points, from 151-154°C to 152-157°C, is typical and reflects minor differences in measurement techniques and purity levels.<sup>[3][5][6][7]</sup> The boiling point is consistently reported at approximately 301°C at atmospheric pressure.<sup>[3][4][5][6][7][8]</sup>

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. Impurities typically lower the melting point and broaden its range.<sup>[9]</sup>

### Melting Point Determination (Capillary Method)

This is a common and reliable method for determining the melting point of a solid compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **2,5-Dichlorobenzoic acid** is finely ground into a powder.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.<sup>[10]</sup>
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.
- **Heating and Observation:** The sample is heated slowly and steadily, with constant stirring of the heating medium to ensure uniform temperature distribution.<sup>[10]</sup> The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of

the melting range. For accurate results, the heating rate should be slow near the expected melting point.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

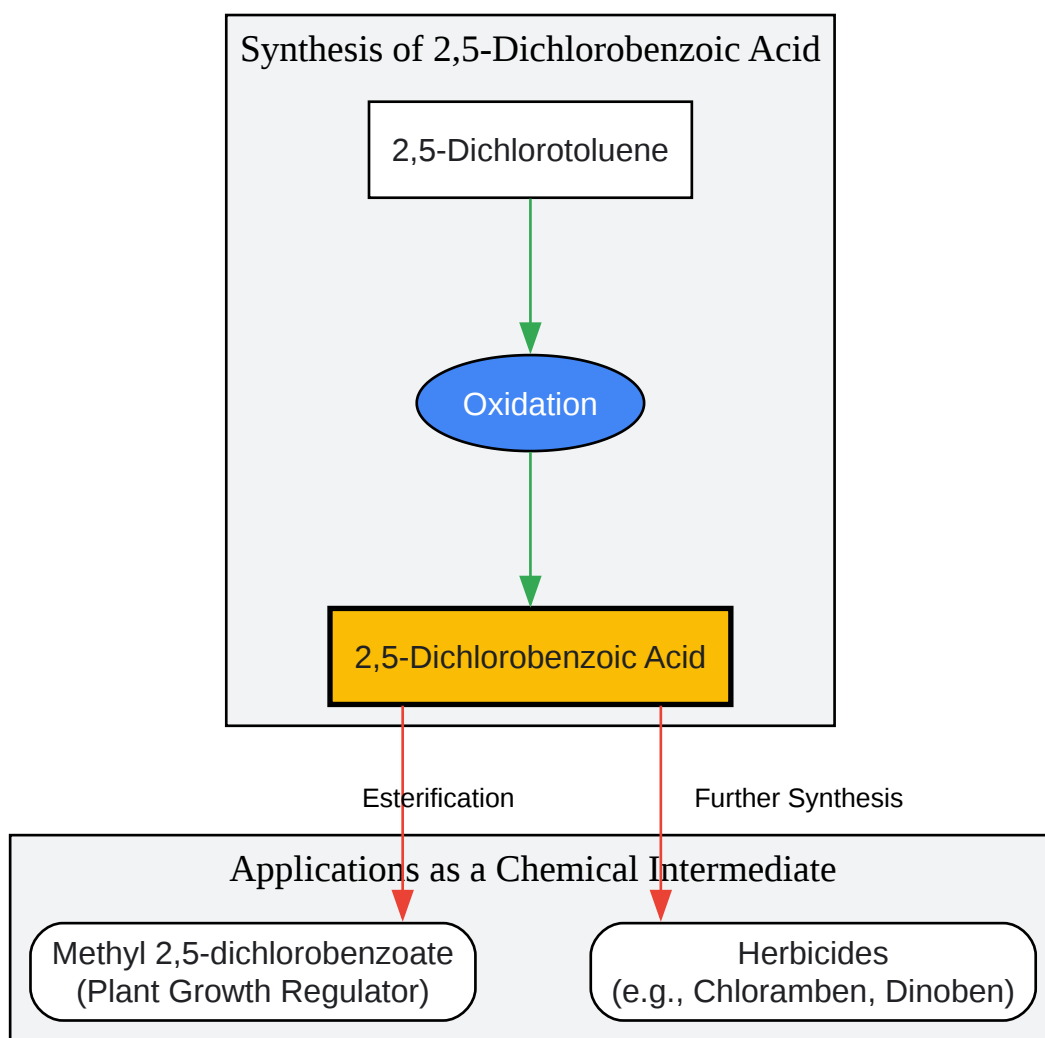
- Small test tube or distillation flask
- Thermometer
- Heating mantle or water/oil bath
- Boiling chips

Procedure:

- Sample Preparation: A small volume of molten **2,5-Dichlorobenzoic acid** (if starting from solid) is placed in the test tube or flask, along with a few boiling chips to ensure smooth boiling.
- Apparatus Setup: A thermometer is positioned so that its bulb is just above the surface of the liquid. The apparatus is then gently heated.
- Heating and Observation: As the liquid heats up, the temperature of the vapor will rise. The temperature is recorded when it stabilizes, indicating that the vapor pressure of the substance has reached the atmospheric pressure. This stable temperature is the boiling point.<sup>[9]</sup>

## Visualization of Synthetic and Application Pathway

**2,5-Dichlorobenzoic acid** serves as a key intermediate in the synthesis of various agrochemicals. Its production commonly starts from 2,5-dichlorotoluene.<sup>[11]</sup> The following diagram illustrates this synthetic pathway and its subsequent use in producing other commercially important chemicals.<sup>[11][12]</sup>



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